

(3-Bromopyridin-2-yl)methanol molecular weight and formula

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Compound of Interest

Compound Name: (3-Bromopyridin-2-yl)methanol

Cat. No.: B1282956

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An In-depth Technical Guide on **(3-Bromopyridin-2-yl)methanol** For Researchers, Scientists, and Drug Development Professionals

This document provides essential physicochemical data for **(3-Bromopyridin-2-yl)methanol**, a compound of interest in various research and development applications.

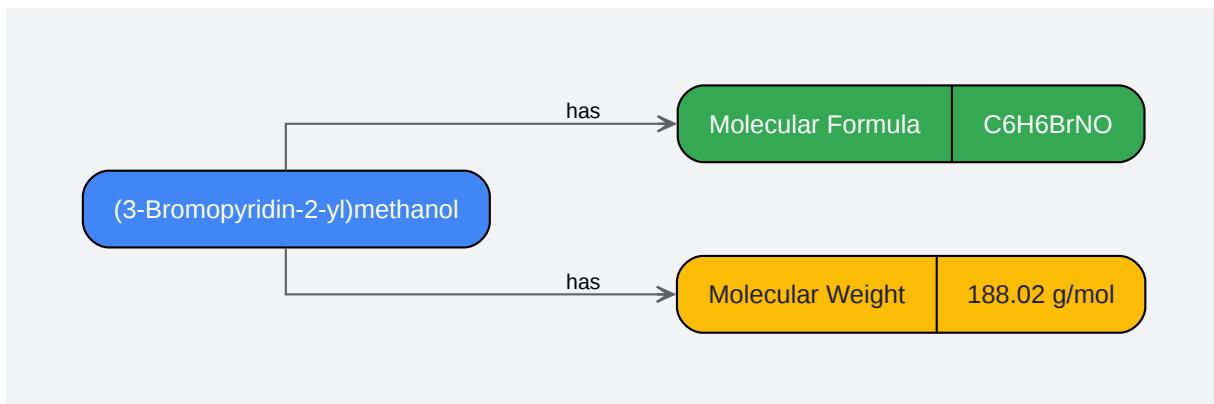
Physicochemical Properties

The fundamental molecular properties of **(3-Bromopyridin-2-yl)methanol** have been determined and are summarized below.

Property	Value
Molecular Formula	C6H6BrNO ^{[1][2][3][4][5]}
Molecular Weight	188.02 g/mol ^{[1][2][3][4][5]}

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name and its core molecular identifiers.



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Caption: Relationship between compound name, formula, and weight.

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References

- 1. (3-Bromopyridin-2-yl)methanol | C6H6BrNO | CID 14022521 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. chembk.com [chembk.com]
- 4. aldlab-chemicals_(3-bromopyridin-2-yl)methanol [aldlab.com]
- 5. 52378-64-0 CAS MSDS ((3-bromopyridin-2-yl)methanol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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